

# An In-Depth Technical Guide to the Synthesis of Dichlorodifluoroethane Isomers

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## Compound of Interest

Compound Name: 1,1-Dichloro-1,2-difluoroethane

Cat. No.: B167932

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Disclaimer: This guide addresses the synthesis of dichlorodifluoroethane. The specific isomer requested, **1,1-Dichloro-1,2-difluoroethane** (HCFC-132c), is not well-documented in publicly available scientific literature regarding its synthesis. Therefore, this document details the established synthesis of its close and more commonly referenced isomer, 1,2-Dichloro-1,1-difluoroethane (HCFC-132b). The methodologies presented are representative of the synthesis of hydrochlorofluorocarbons (HCFCs) and provide valuable insight for researchers in the field.

## Overview of 1,2-Dichloro-1,1-difluoroethane (HCFC-132b) Synthesis

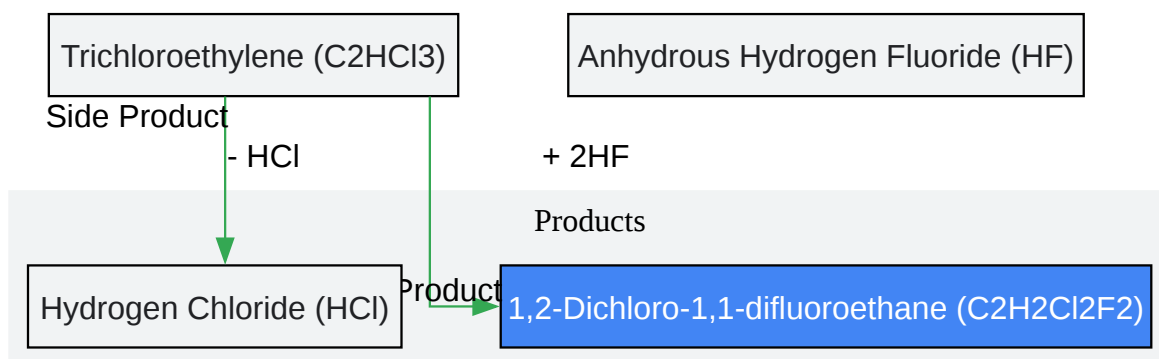
1,2-Dichloro-1,1-difluoroethane (CAS 1649-08-7) is a hydrochlorofluorocarbon that has historically been used as a refrigerant and as an intermediate in organic synthesis.<sup>[1]</sup> Its synthesis is most prominently achieved through the reaction of trichloroethylene with anhydrous hydrogen fluoride at elevated temperatures and pressures.<sup>[2]</sup> This process facilitates a halogen exchange, replacing a chlorine atom with a fluorine atom.

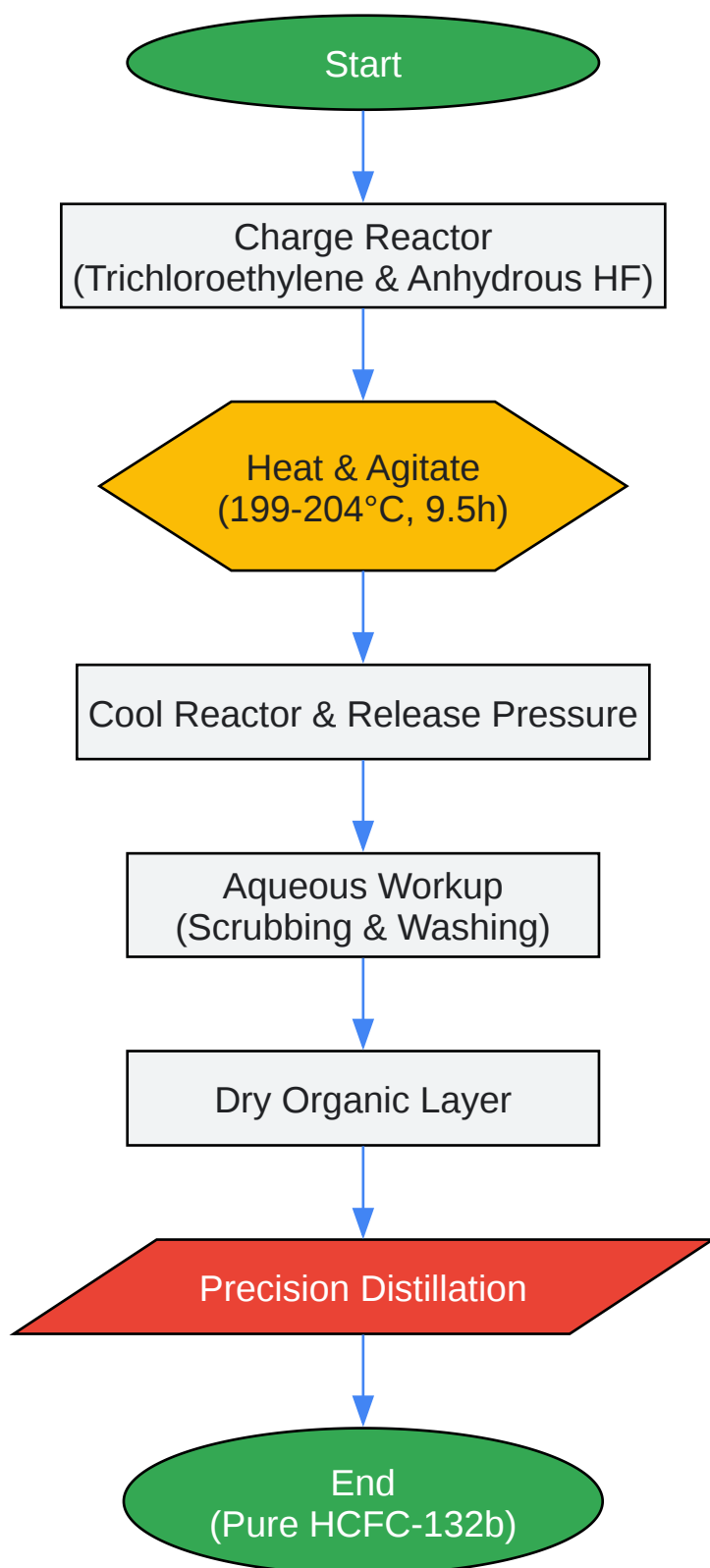
The compound serves as a building block for creating more complex fluorinated organic molecules, which are significant in the development of pharmaceuticals and advanced materials.<sup>[1]</sup>

## Synthesis Pathway and Reaction Parameters

The primary industrial synthesis route involves the liquid-phase fluorination of trichloroethylene using anhydrous hydrogen fluoride (HF). This reaction typically requires high temperatures to proceed efficiently.

## Chemical Reaction Scheme





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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. US2399024A - Process for obtaining 1,2-dichloro-1,1-difluoroethane - Google Patents [patents.google.com]
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